

# An In-depth Technical Guide to Polyquaternium-69

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## Compound of Interest

Compound Name: PQ-69

Cat. No.: B15571721

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## Introduction

Polyquaternium-69 (**PQ-69**) is a polymeric quaternary ammonium salt, primarily utilized in the cosmetics industry as a hair fixative and film-forming agent.[1] It is a complex copolymer synthesized from vinyl caprolactam (VCL), vinylpyrrolidone (VP), dimethylaminopropyl methacrylamide (DMAPA), and methacryloylaminopropyl lauryldimonium chloride (MAPLDAC). [2] This guide provides a comprehensive overview of the known physical and chemical properties of **PQ-69**, along with experimental protocols relevant to its characterization.

## Physical and Chemical Properties

Polyquaternium-69 is characterized as a hydrophobic, yet water-soluble polymer.[2] It is predominantly non-ionic with a weakly cationic nature, which allows for broad compatibility with various cosmetic ingredients, including anionic gellants.[2]

Property	Value	Reference
INCI Name	Polyquaternium-69	[2]
CAS Number	748809-45-2	[3]
Molecular Formula	(C <sub>21</sub> H <sub>43</sub> N <sub>2</sub> O.C <sub>9</sub> H <sub>18</sub> N <sub>2</sub> O.C <sub>8</sub> H <sub>13</sub> NO.C <sub>6</sub> H <sub>9</sub> NO.Cl) <sub>x</sub>	[3]
Appearance	Slightly hazy, yellow colored viscous liquid	[4]
pH (as supplied)	6.0 - 8.0	[4]
Recommended Use Level	0.5 - 5%	[4]

## Synthesis

The synthesis of Polyquaternium-69 involves the polymerization of four key monomers: vinylpyrrolidone, vinyl caprolactam, DMAPMA, and an alkylated quaternary DMAPMA+-C<sub>12</sub>H<sub>25</sub>CL-. [2] While specific industrial synthesis protocols are proprietary, a general approach for the synthesis of similar poly(p-phenylenediamine) microstructures involves using a UV lamp as an oxidation energy source in the presence of a surfactant like poly(N-vinylpyrrolidone) (PVP). [5] This method allows for controlled polymerization and the formation of well-defined microstructures. [5]

## Experimental Protocols

Characterization of Polyquaternium-69 involves various analytical techniques to assess its performance, particularly in hair care formulations.

### 3.1 High Humidity Curl Retention (HHCR)

This experiment evaluates the ability of a hair styling product containing **PQ-69** to maintain a curl under high humidity conditions.

- Objective: To measure the curl retention of hair tresses treated with a **PQ-69** formulation over time in a high-humidity environment.

- Methodology:
  - Prepare hair tresses and treat them with a styling product containing a specified concentration of **PQ-69** (e.g., 4% solids).[2]
  - Curl the treated tresses and allow them to dry completely.
  - Place the curled tresses in a humidity chamber with controlled high humidity (e.g., 90% relative humidity).[2]
  - Monitor and measure the degree of curl droop at regular intervals against a calibrated board.[2]
  - Compare the results with a control formulation (e.g., a commercial gel with PVP and VP/VA Copolymer).[2]

### 3.2 Dynamic Hair Spray Analysis (Omega Loop Method)

This method assesses the mechanical properties of hair treated with a **PQ-69** formulation.

- Objective: To quantify the stiffness and hold provided by **PQ-69**.
- Methodology:
  - Form hair tresses into omega loops.[2]
  - Apply a precise amount of the **PQ-69** formulation onto the hair and allow it to dry under controlled humidity.[2]
  - Use a texture analyzer to measure the mechanical properties of the treated omega loops.[2]
  - The analyzer's probe depresses the tress to a specific depth and then retracts, measuring the encountered forces throughout the cycle.[2]
  - The resulting force-versus-distance profile provides data on the mechanical parameters of the formulation.[2]

### 3.3 Tress Dunk Test

This protocol evaluates the hydrophobic effect and water resistance of **PQ-69** on hair.

- Objective: To demonstrate the resistance of **PQ-69** treated hair to water.
- Methodology:
  - Apply a polymer solution or hair gel containing **PQ-69** to a hair tress and allow it to dry as a flat ribbon spike.[\[2\]](#)
  - Submerge the treated tress in water for 5 seconds.[\[2\]](#)
  - Hold the tress horizontally and observe its resistance to drooping.[\[2\]](#)
  - Measure the rate of droop against a calibrated board.[\[2\]](#)
  - Compare the performance with other polymer systems like PVP K-90 or VP/Methacrylamide/Vinyl Imidazole Copolymer.[\[2\]](#)

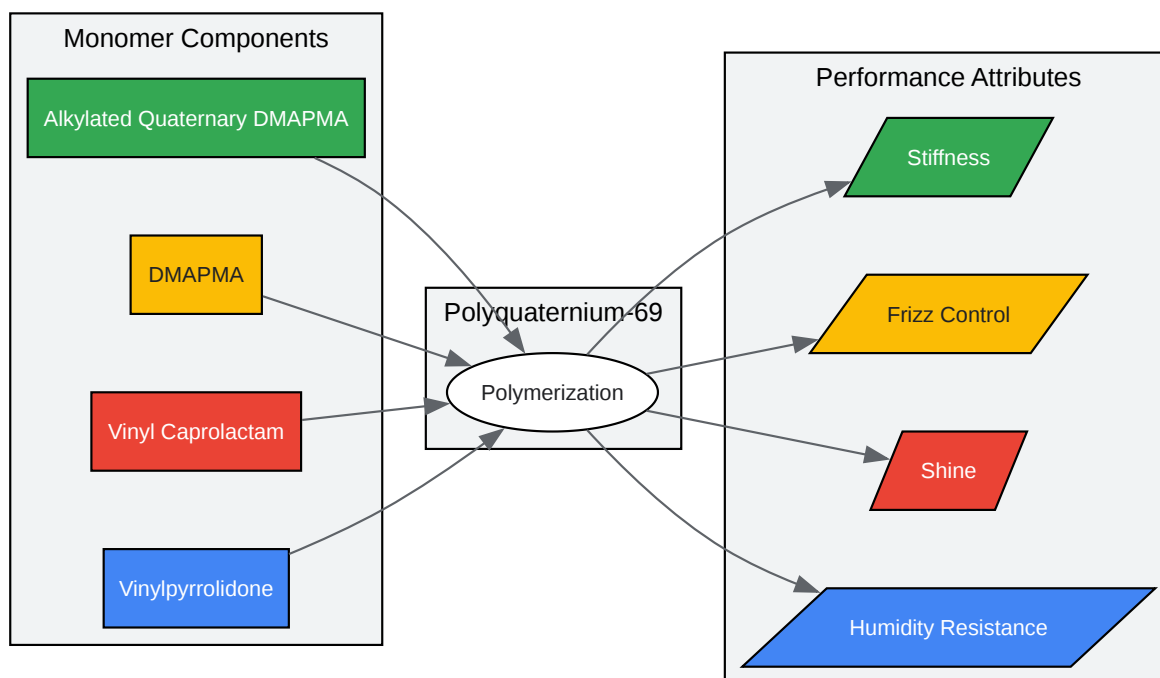
## Signaling Pathways and Biological Interactions

While Polyquaternium-69 itself is primarily used in external applications and is not designed for direct interaction with biological signaling pathways within the body, it is important for drug development professionals to understand the broader context of how polymeric and quaternary ammonium compounds can interact with biological systems.

For instance, the CD69 protein is a leukocyte activation marker involved in immune response regulation.[\[6\]](#) Its engagement can trigger various signaling pathways.[\[6\]](#) While there is no direct evidence of **PQ-69** interacting with the CD69 pathway, understanding such pathways is crucial when developing any new chemical entity that may come into contact with biological systems.

### Logical Relationship of Polymer Design for Performance

The selection of monomers in the synthesis of **PQ-69** is a deliberate process to achieve specific performance attributes.



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Caption: Monomer selection for desired polymer attributes.

## Conclusion

Polyquaternium-69 is a specialized polymer with well-defined physical properties tailored for the cosmetic industry. Its unique composition provides enhanced styling benefits, including strong hold, humidity resistance, and improved shine.<sup>[2]</sup> The experimental protocols outlined in this guide provide a framework for the evaluation of these properties. While **PQ-69** is not intended for pharmaceutical applications, the principles of its design and characterization are valuable for scientists and researchers in the broader field of polymer chemistry and material science. Further research could explore the potential for similar polymeric structures in drug delivery systems or other biomedical applications, where properties like film-forming and water solubility are desirable.

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## References

- 1. cosmileurope.eu [cosmileurope.eu]
- 2. cosmeticsciencetechnology.com [cosmeticsciencetechnology.com]
- 3. Polyquaternium-69 (350000 MW) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. makingcosmetics.com [makingcosmetics.com]
- 5. The synthesis of poly(p-phenylenediamine) microstructures without oxidant and their effective adsorption of lead ions - Journal of Materials Chemistry (RSC Publishing) [pubs.rsc.org]
- 6. Unraveling CD69 signaling pathways, ligands and laterally associated molecules - PMC [pmc.ncbi.nlm.nih.gov]
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